

Ethyl 4-(3-chlorophenyl)-4-oxobutyrate safety and handling

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Compound of Interest

Compound Name: Ethyl 4-(3-chlorophenyl)-4-oxobutyrate

Cat. No.: B123400

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This in-depth technical guide provides comprehensive safety and handling information for **Ethyl 4-(3-chlorophenyl)-4-oxobutyrate**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's hazards, safe handling protocols, and emergency procedures.

Hazard Identification and Classification

Ethyl 4-(3-chlorophenyl)-4-oxobutyrate is classified as a hazardous substance. The primary hazards are related to its corrosive and irritant properties. Below is a summary of its classification under the Globally Harmonized System (GHS).

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	GHS05	Danger
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.	GHS05	Danger

Note: The specific GHS classification may vary slightly between suppliers. Always refer to the supplier-specific Safety Data Sheet (SDS) for the most accurate information.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Ethyl 4-(3-chlorophenyl)-4-oxobutyrates** and Related Compounds

Property	Ethyl 4-(3-chlorophenyl)-4-oxobutyrates	Ethyl 4-chloro-4-oxobutyrates	Ethyl 4-(4-chlorophenyl)-3-oxobutanoates
Molecular Formula	C ₁₂ H ₁₃ ClO ₃	C ₆ H ₉ ClO ₃ [1]	C ₁₂ H ₁₃ ClO ₃ [2]
Molecular Weight	240.68 g/mol [2]	164.59 g/mol [3]	240.68 g/mol [2]
CAS Number	221122-22-1[4][5]	14794-31-1[3]	62088-10-2[2]
Appearance	Not specified	Liquid[3][6]	Not specified
Boiling Point	358.096°C at 760 mmHg	88-90°C at 11 mmHg[3][6]	Not specified
Density	1.189 g/cm ³	1.155 g/mL at 25°C[3][6]	Not specified
Flash Point	Not specified	84°C (183.2°F) - closed cup[3][6]	Not specified
Refractive Index	Not specified	n _{20/D} 1.437 (lit.)[3][6]	Not specified
Storage Temperature	Not specified	2-8°C[3][6]	Not specified

Standard Operating Procedures for Safe Handling

Adherence to strict handling protocols is essential to minimize the risk of exposure and injury.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble must be worn at all times when handling **Ethyl 4-(3-chlorophenyl)-4-oxobutyrates**.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be used.
- **Skin Protection:** Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. Wash and dry hands after handling.

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Use only non-sparking tools and take precautionary measures against static discharge.
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Store in a corrosives-compatible area. Incompatible materials include strong oxidizing agents, acids, and bases.

Emergency Response Protocols

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.^[7] Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

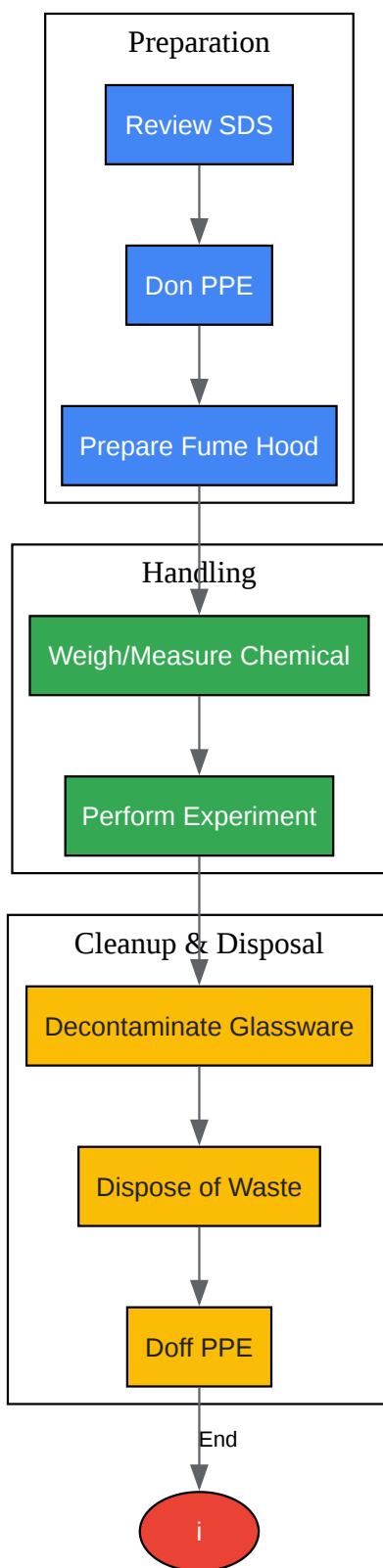
- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Containment and Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Waste Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not dispose of down the drain.

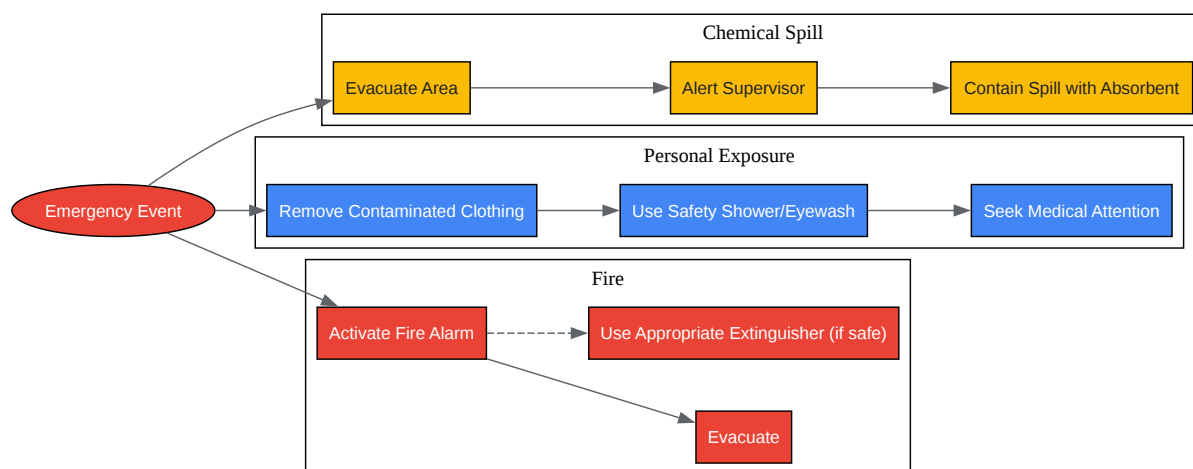
Visual Guides

The following diagrams illustrate key safety and handling workflows.



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Caption: A workflow for the safe handling of **Ethyl 4-(3-chlorophenyl)-4-oxobutyrates**.



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Caption: A logic diagram for initial emergency response procedures.

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